

# Crystalline Forms of Neratinib and Neratinib Maleate

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Neratinib Maleate

CAS No.: 915942-22-2

Cat. No.: S537016

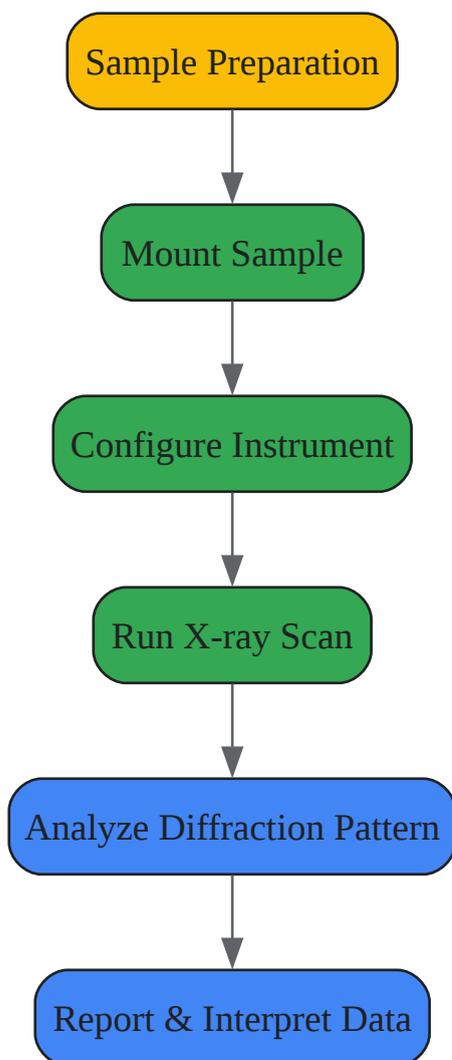
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The table below compiles data on various solid-state forms, which is crucial for identifying and characterizing the material in drug development.

Compound & Form	Key XRPD Peaks ( $2\theta \pm 0.2^\circ$ )	Additional Characteristics	Source / Patent
Neratinib Maleate (Form A) [1]	6.9, 13.9, 22.5	Peaks at 5.1, 11.4, 18.3; endothermic peak via DSC $\sim 136^\circ\text{C}$ ; described as having high solubility and good stability. [1]	CN107428727B [1]
Neratinib Maleate (Form T2) [2]	Information not specified in excerpts	PXRD pattern provided in patent application US20200308141A1 (Figure 5). [2]	US20200308141A1 [2]
Neratinib Base (Form B6) [2]	6.2, 11.6, 23.0, 23.8, 24.7	Peaks at 6.8, 7.2, 10.7, 12.3, 15.6; can be used as an intermediate for preparing neratinib maleate. [2]	US20200308141A1 [2]

## Experimental Protocol for XRPD Analysis

For researchers needing to replicate or perform XRPD analysis, the following general methodology outlines the standard practice. Specific parameters for **neratinib maleate** may vary.



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*Flowchart of the general XRPD experimental workflow*

The typical workflow for powder X-ray diffraction analysis involves the following key steps [3]:

- **Sample Preparation:** The crystalline powder is packed into a sample holder to ensure a flat, level surface.
- **Instrument Configuration:** Standard laboratory instruments use a **copper anode X-ray tube** (producing Cu K $\alpha$  radiation with  $\lambda = 1.54186 \text{ \AA}$ ). Optics and slits are configured to produce a parallel, monochromatic beam.

- **Data Collection:** The sample is scanned through a range of diffraction angles ( $2\theta$ ). The intensity of the diffracted X-rays is measured as a function of the angle.
- **Data Analysis:** The resulting pattern is analyzed to identify the unique set of diffraction peaks, which act as a fingerprint for the crystalline material.

## Pharmaceutical Significance of Solid-State Forms

The investigation of different solid-state forms is a critical aspect of pharmaceutical development, as the crystalline structure can directly impact the final drug product's performance and quality [2].

- **Property Optimization:** Different polymorphs or salts can exhibit variations in key physicochemical properties such as **melting point, solubility, dissolution rate, and chemical stability**. Developing a stable, soluble form like **neratinib maleate Form A** helps optimize bioavailability and shelf-life [1] [2].
- **Manufacturing & Control:** A well-defined and reproducible crystalline form ensures consistent **processing, handling, and purification**. XRPD is a primary technique for monitoring polymorphic purity and detecting unwanted form conversions during manufacturing or storage [3] [2].

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## References

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3. sciencedirect.com/topics/biochemistry-genetics-and-molecular-biology... [sciencedirect.com]

To cite this document: Smolecule. [Crystalline Forms of Neratinib and Neratinib Maleate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537016#neratinib-maleate-x-ray-powder-diffraction-pattern>]

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